

3,7-Dimethyl-1-octene chemical properties

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Compound of Interest

Compound Name: 3,7-Dimethyl-1-octene

Cat. No.: B1361380

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An In-depth Technical Guide to the Chemical Properties of **3,7-Dimethyl-1-octene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,7-Dimethyl-1-octene is an aliphatic, branched-chain alkene. It is a monoterpenoid, a class of organic compounds derived from isoprene, and is found in nature, including in wormwood.^[1] This compound and its derivatives are of interest in the flavor and fragrance industry and serve as versatile intermediates in organic synthesis.^[2] For instance, it is a precursor in the synthesis of 2,6-Dimethylheptanoyl-CoA Sodium Salt, a specific substrate for long-chain acyl-CoA dehydrogenase (LCAD), which is significant in the study of branched-chain fatty acid oxidation.^[2] Its chemical structure, featuring a terminal double bond and a chiral center at the 3-position, makes it a subject of study in stereoselective reactions such as catalytic hydrogenation.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **3,7-Dimethyl-1-octene** are summarized in the table below. These constants are critical for its identification, purification, and application in various chemical processes.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀	[3][4]
Molecular Weight	140.27 g/mol	
CAS Registry Number	4984-01-4	[3]
Boiling Point	154-156 °C (at 760 mmHg)	
Density	0.733 g/mL at 20 °C	
Refractive Index (n ²⁰ /D)	1.417	
Flash Point	52 °C (125.6 °F) - closed cup	
Water Solubility	1.384 mg/L at 25 °C (estimated)	[1]
Appearance / Odor	Liquid with a woody, piney, herbaceous odor	[1]
Storage Temperature	2-8°C	
SMILES String	CC(C)CCCC(C)C=C	
InChI Key	KSXTZYRIJKDCEA- UHFFFAOYSA-N	

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures. Below are detailed methodologies for key characterization experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, this temperature is constant during boiling.

- Method 1: Simple Distillation
 - A sample of **3,7-Dimethyl-1-octene** (a few mL) is placed in a round-bottom flask with a few boiling chips to ensure smooth boiling.

- The flask is connected to a distillation head, which is fitted with a thermometer and a condenser. The thermometer bulb must be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is heated gently. As the liquid boils, the vapor rises, and its temperature is recorded.
- The temperature that remains constant as the vapor distills and condenses into a receiving flask is recorded as the boiling point.[\[1\]](#)
- Method 2: Micro Boiling Point (Capillary Method)
 - A small amount of the liquid is placed in a fusion tube.
 - A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
 - The assembly is attached to a thermometer and heated in a Thiele tube or a melting point apparatus.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is stopped, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Determination of Density

Density is the mass of a substance per unit volume.

- Method: Mass and Volume Measurement
 - An empty, dry graduated cylinder or pycnometer is weighed on an analytical balance to determine its mass.[\[8\]](#)

- A known volume of **3,7-Dimethyl-1-octene** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[9]
- The cylinder containing the liquid is reweighed to find the combined mass.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the combined mass.
- The density is calculated by dividing the mass of the liquid by its measured volume ($\rho = m/V$).[10][11] For higher accuracy, measurements should be repeated and averaged.

Determination of Refractive Index

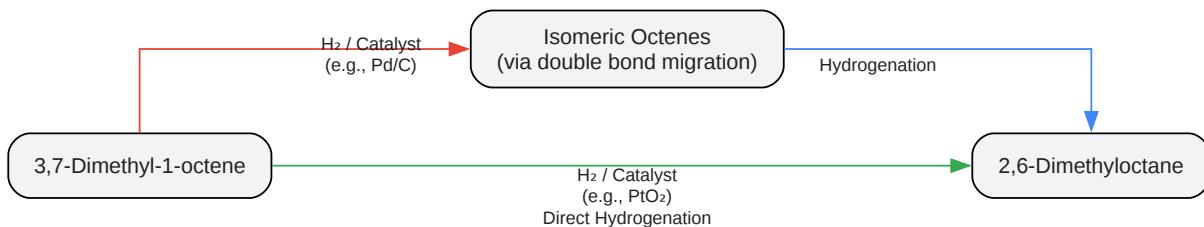
The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a substance.

- Method: Abbe Refractometer
 - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
 - A few drops of **3,7-Dimethyl-1-octene** are placed on the surface of the lower prism.
 - The prisms are closed and locked. The instrument is connected to a circulating water bath to maintain a constant temperature (typically 20°C).
 - Light is directed through the sample, and the eyepiece is adjusted until the field of view shows a distinct light and dark boundary.
 - The control knob is turned to bring the boundary line exactly to the center of the crosshairs.
 - The refractive index is read directly from the instrument's scale.[12][13]

Reactivity and Characterization Workflow

Catalytic Hydrogenation Pathway

3,7-Dimethyl-1-octene, as an alkene, readily undergoes catalytic hydrogenation to yield the corresponding alkane, 2,6-dimethyloctane. However, studies have shown that with certain catalysts, such as palladium, double bond migration can occur as a competing reaction, which can lead to racemization if the starting material is chiral.[14]

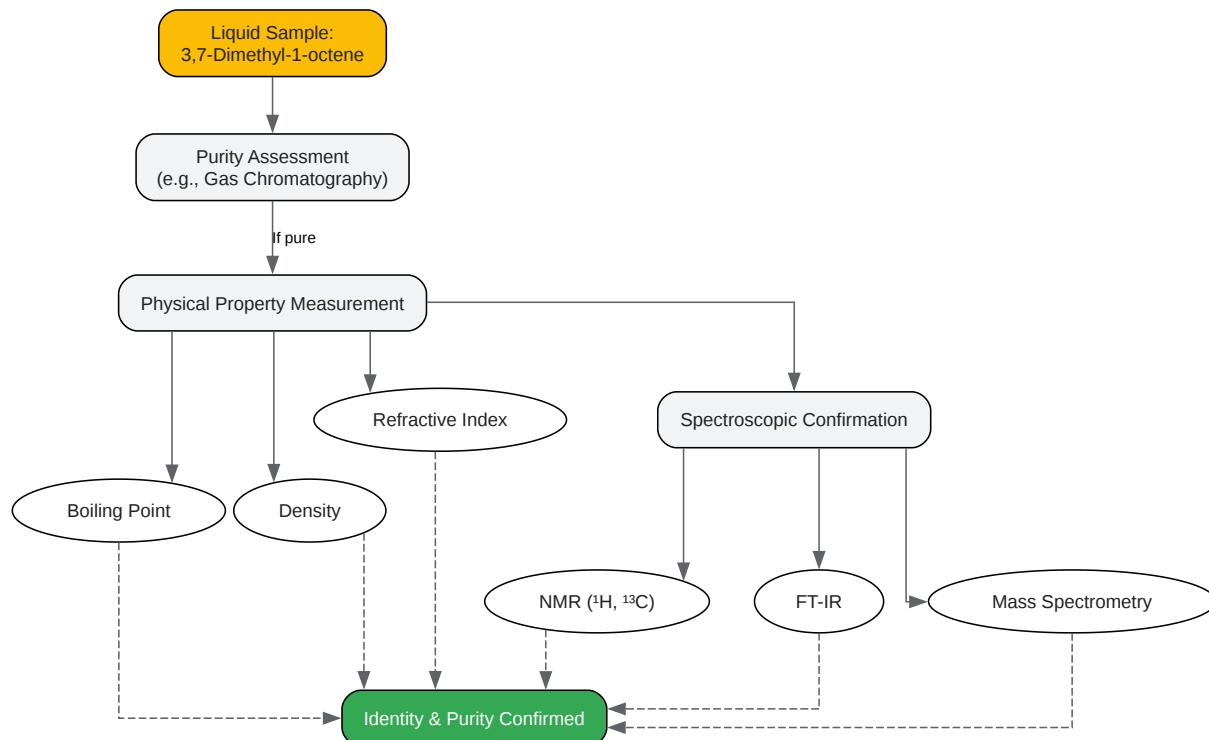


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Caption: Catalytic hydrogenation of **3,7-Dimethyl-1-octene**.

Standard Characterization Workflow

The workflow for the characterization of a known organic liquid like **3,7-Dimethyl-1-octene** involves a series of logical steps to confirm its identity and purity. This process integrates physical property measurements with spectroscopic analysis.



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Caption: Standard workflow for chemical characterization.

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